

Essential Safety and Disposal Guide for OSM-S-106

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Compound of Interest

Compound Name: OSM-S-106

Cat. No.: B12374060

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For laboratory professionals engaged in drug development and scientific research, the proper handling and disposal of novel chemical compounds are paramount to ensuring a safe working environment and regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of **OSM-S-106**, a PfAsnRS inhibitor.

Chemical Identification and Hazard Summary

OSM-S-106 is identified as an aminothieno pyrimidine benzene sulfonamide.^[1] Its CAS number is 2650846-59-4.^{[2][3]} While specific hazard information is not readily available, it is prudent to treat **OSM-S-106** as a potentially hazardous substance. As a precaution, it should be considered harmful if swallowed, inhaled, or comes into contact with skin.

Identifier	Information
Chemical Name	OSM-S-106
Synonyms	TCMDC-135294
CAS Number	2650846-59-4
Chemical Class	Aminothieno pyrimidine benzene sulfonamide
Known Activity	Inhibitor of Plasmodium falciparum asparagine tRNA synthetase (PfAsnRS)[1][2]
Assumed Hazards	Harmful if swallowed, inhaled, or in contact with skin

Experimental Protocols: Spill and Decontamination Procedures

In the event of a spill, immediate and appropriate action is crucial to mitigate exposure and environmental contamination.

Small Spills:

- **Restrict Access:** Immediately alert personnel in the vicinity and restrict access to the spill area.
- **Personal Protective Equipment (PPE):** Don appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- **Containment:** Use an inert absorbent material, such as vermiculite or sand, to contain the spill.
- **Collection:** Carefully collect the absorbed material and place it into a designated, sealable waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Waste Disposal:** Label the waste container as "Hazardous Waste: **OSM-S-106**" and dispose of it according to your institution's hazardous waste management guidelines.

Large Spills:

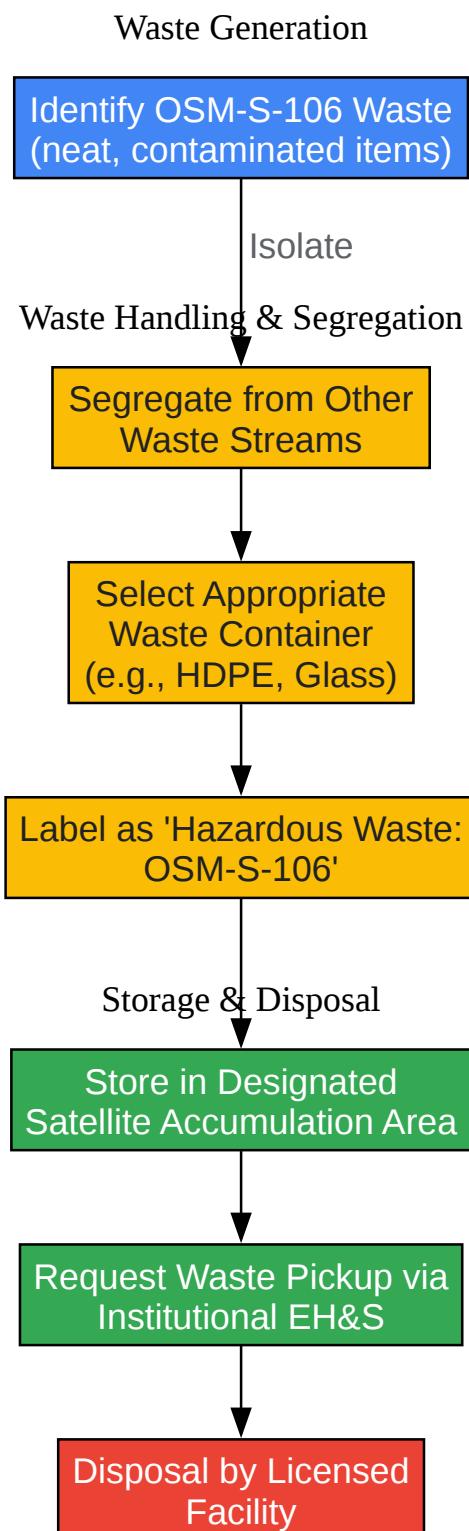
- Evacuate: Evacuate the immediate area.
- Alert Authorities: Notify your institution's Environmental Health and Safety (EH&S) department and, if necessary, emergency services.
- Ventilation: If it is safe to do so, increase ventilation in the area.
- Professional Cleanup: Do not attempt to clean up a large spill without proper training and equipment. Await the arrival of trained emergency responders.

Proper Disposal Procedures

The disposal of **OSM-S-106** must adhere to all local, state, and federal regulations for hazardous waste.

- Waste Identification: All waste containing **OSM-S-106**, including neat compound, contaminated labware (e.g., pipette tips, tubes), and spill cleanup materials, must be classified as hazardous waste.
- Segregation: Do not mix **OSM-S-106** waste with other waste streams unless compatibility has been confirmed.
- Container Selection: Use a chemically resistant and sealable container for waste collection. High-density polyethylene (HDPE) or glass containers are generally suitable.
- Labeling: Clearly label the waste container with "Hazardous Waste: **OSM-S-106**" and any other information required by your institution's waste management program.
- Storage: Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory.
- Pickup and Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EH&S department or a licensed hazardous waste disposal contractor.

Logical Workflow for **OSM-S-106** Disposal



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Caption: Workflow for the safe disposal of **OSM-S-106** waste.

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References

- 1. Reaction hijacking inhibition of *Plasmodium falciparum* asparagine tRNA synthetase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. OSM-S-106 | PfAsnRS inhibitor | Probechem Biochemicals [probechem.com]
- 3. medchemexpress.com [medchemexpress.com]
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